

# Application Notes and Protocols: Preparing Epertinib Hydrochloride Stock Solution in DMSO

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## Compound of Interest

Compound Name: *Epertinib hydrochloride*

Cat. No.: *B15611864*

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## Introduction

**Epertinib hydrochloride** (also known as S-22611 hydrochloride) is a potent, orally active, and reversible tyrosine kinase inhibitor with high selectivity for Epidermal Growth Factor Receptor (EGFR), Human Epidermal Growth Factor Receptor 2 (HER2), and HER4.<sup>[1][2][3]</sup> Its inhibitory action on these key nodes in the ErbB signaling pathway makes it a compound of significant interest in oncology research, particularly for cancers characterized by the overexpression or mutation of EGFR and HER2.<sup>[4][5]</sup> Accurate and consistent preparation of stock solutions is the foundational step for reliable in vitro and in vivo experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Epertinib hydrochloride** stock solutions in Dimethyl Sulfoxide (DMSO).

## Physicochemical and Solubility Data

A summary of the key quantitative data for **Epertinib hydrochloride** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	596.48 g/mol	[1][3][6]
CAS Number	2071195-74-7	[1][6][7]
Solubility in DMSO	≥100 mg/mL (≥167.65 mM)	[3][7]
125 mg/mL (209.56 mM)	[2][8]	
IC <sub>50</sub> (EGFR)	1.48 nM	[1][2][3]
IC <sub>50</sub> (HER2)	7.15 nM	[1][2][3]
IC <sub>50</sub> (HER4)	2.49 nM	[1][2][3]

## Experimental Protocol: Preparation of a 100 mM Epertinib Hydrochloride Stock Solution in DMSO

This protocol details the steps for preparing a 100 mM stock solution of **Epertinib hydrochloride** in DMSO.

### Materials and Equipment

- **Epertinib hydrochloride** powder (CAS: 2071195-74-7)
- Anhydrous/freshly opened Dimethyl Sulfoxide (DMSO, cell culture grade)
- Sterile, amber, or foil-wrapped microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heating block (optional)
- Ultrasonic bath (optional)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

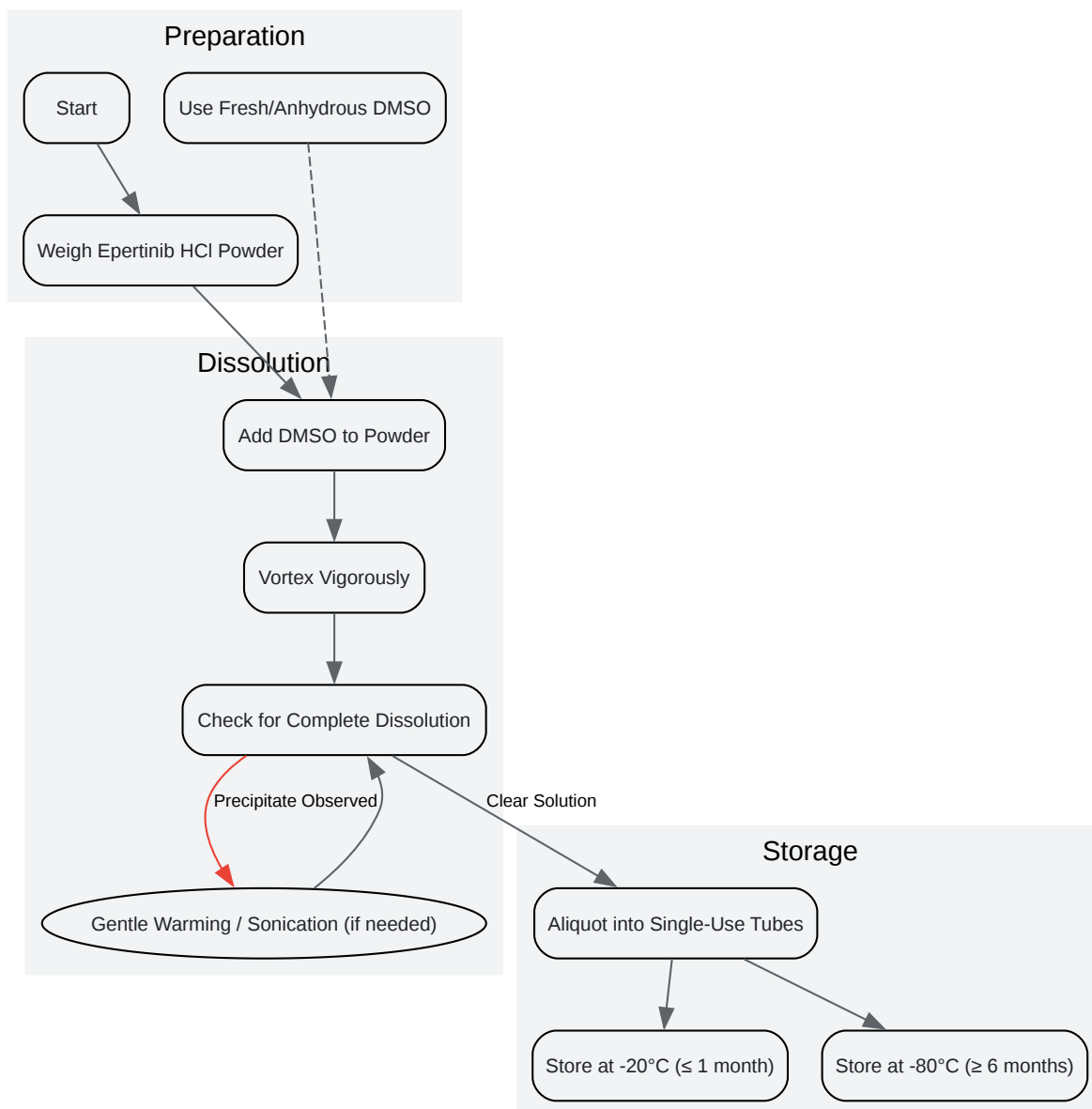
## Procedure

- Pre-dissolution Preparations:
  - Bring the **Epertinib hydrochloride** powder to room temperature before opening the container to prevent condensation.
  - Ensure that the DMSO is anhydrous and has been recently opened, as DMSO is hygroscopic and absorbed water can significantly decrease the solubility of the compound.  
[\[2\]](#)[\[3\]](#)
- Weighing the Compound:
  - Tare a sterile microcentrifuge tube on the analytical balance.
  - Carefully weigh out the desired amount of **Epertinib hydrochloride**. For example, to prepare 1 mL of a 100 mM stock solution, you would need:
    - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
    - $\text{Mass (mg)} = 100 \text{ mmol/L} \times 0.001 \text{ L} \times 596.48 \text{ g/mol} = 59.65 \text{ mg}$
- Dissolution:
  - Add the appropriate volume of fresh DMSO to the tube containing the weighed **Epertinib hydrochloride**.
  - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
  - Visually inspect the solution for any undissolved particles. If precipitation is observed, gentle warming (e.g., in a 37°C water bath) and/or sonication in an ultrasonic bath can be used to aid complete dissolution.[\[2\]](#)
- Aliquoting and Storage:
  - Once a clear, homogenous solution is achieved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber vials or tubes. This practice minimizes repeated freeze-thaw cycles, which can degrade the compound.[\[2\]](#)

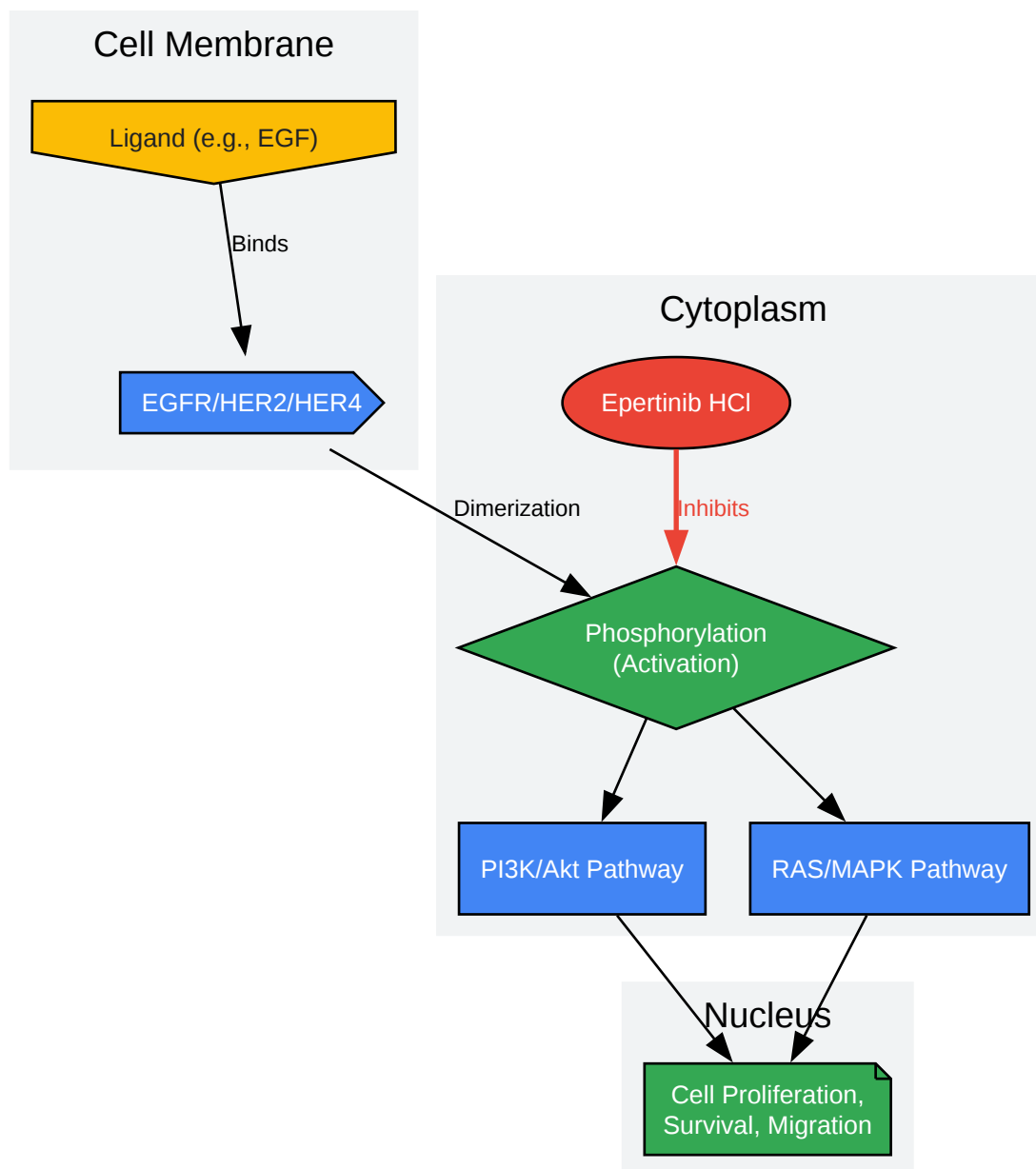
- For short-term storage (up to 1 month), store the aliquots at -20°C.[\[2\]](#)[\[3\]](#)
- For long-term storage (up to 6-12 months), store the aliquots at -80°C.[\[2\]](#)[\[3\]](#)[\[9\]](#)
- Always protect the stock solution from light.[\[6\]](#)

## Visualized Workflow for Stock Solution Preparation

## Workflow for Epertinib Hydrochloride Stock Solution Preparation



## Epertinib Inhibition of the ErbB Signaling Pathway



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